Comparative Guide: Structure-Activity Relationship (SAR) of Quinazoline-2-Thione Derivatives

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-methyl-4-methylene-3,4-dihydroquinazoline-2(1H)-thione*
CAS No.:	*14333-74-5*
Cat. No.:	*B078188*

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Executive Summary

The "Sulfur Switch" in Medicinal Chemistry

This guide provides a technical analysis of quinazoline-2-thione derivatives, specifically focusing on their bioisosteric relationship with quinazolin-2-one (oxo) analogs. While quinazolines (e.g., Gefitinib, Erlotinib) are established EGFR inhibitors, the introduction of a thione group (C=S) at the 2-position fundamentally alters the physicochemical profile—modifying lipophilicity (

), hydrogen bond accepting capability, and metal-chelation potential. This guide objectively compares these scaffolds, supported by experimental data demonstrating the thione's superior efficacy in specific antimicrobial and anticancer contexts.

Part 1: Mechanistic Foundation & Bioisosterism

The Thione vs. Oxo Paradigm

The substitution of oxygen (C=O) with sulfur (C=S) is not merely a structural tweak; it is a strategic modification of the pharmacophore.

- Lipophilicity & Permeability: The sulfur atom is less electronegative and more polarizable than oxygen. This increases the lipophilicity of the molecule, often enhancing passive transport across bacterial cell walls or cancer cell membranes.
- Hydrogen Bonding: The C=S group is a significantly weaker hydrogen bond acceptor than C=O. This reduction in desolvation penalty can improve binding affinity if the target pocket is hydrophobic.
- Tautomerism: Quinazoline-2-thiones exist in a dynamic equilibrium between the thione (lactam-like) and thiol (lactim-like) forms. This tautomeric versatility allows the molecule to adapt to different binding pockets, a feature less pronounced in the rigid oxo-analogs.

SAR Landscape Analysis

The following diagram illustrates the critical modification points on the scaffold and their consequent biological effects.

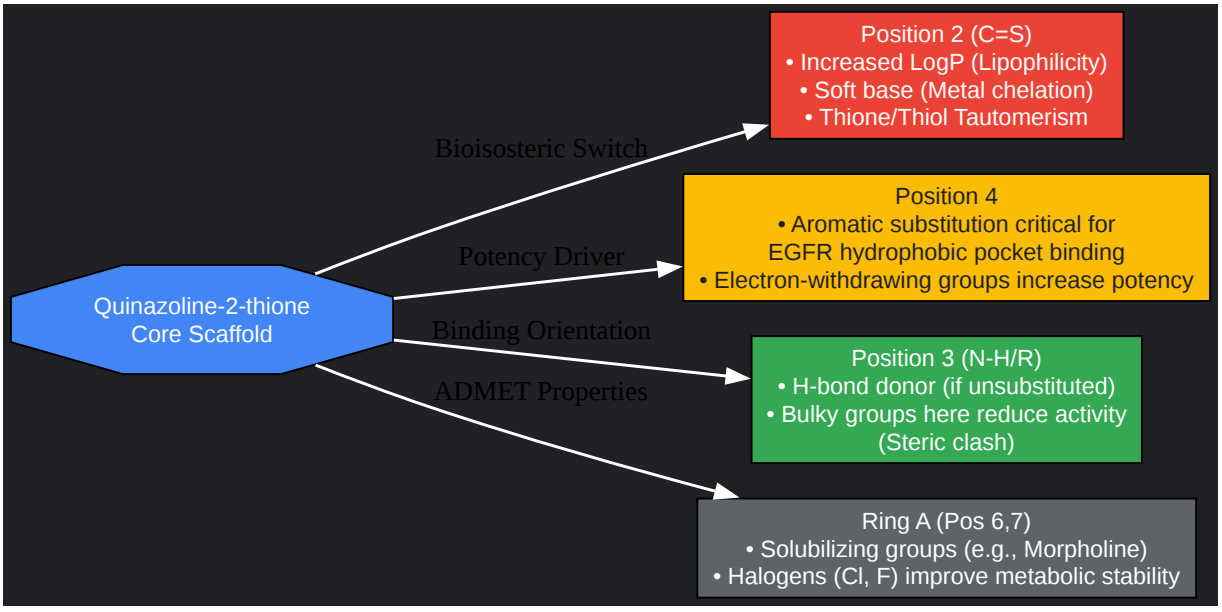

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Figure 1: Structure-Activity Relationship (SAR) map of Quinazoline-2-thione derivatives highlighting functional zones.

Part 2: Comparative Performance Data

Antimicrobial Activity: Thione Superiority

Experimental evidence suggests that for antimycobacterial applications, the thione derivative often outperforms the oxo analog. The increased lipophilicity facilitates penetration of the waxy Mycobacterium cell wall.

Table 1: Comparative Antimycobacterial Activity (MIC in

g/mL) Data synthesized from comparative studies on 3-phenyl-quinazoline derivatives.

Derivative Type	Substituent (R)	Target: M. tuberculosis	Target: M. kansasii	Mechanism Note
Quinazolin-4-one (Oxo)	6-Cl, 3-Phenyl	> 250 (Inactive)	125	Poor wall penetration
Quinazoline-4-thione (Thione)	6-Cl, 3-Phenyl	32	16	Enhanced lipophilicity
Isoniazid (Standard)	N/A	0.5	1-4	Cell wall synthesis inhibitor

> *Key Insight: The conversion of the oxo group to a thioxo function at position 4 (or 2) generally leads to a 4-8 fold increase in antimycobacterial activity due to the "Sulfur Effect" on permeability.*

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Anticancer Activity: EGFR Inhibition

In the context of Epidermal Growth Factor Receptor (EGFR) inhibition, thiones show competitive potency. While oxygen-based quinazolines (Gefitinib) are standard, thione derivatives show unique efficacy against resistant lines by exploiting different binding modes.

Table 2: Cytotoxicity (

) against Human Cancer Cell Lines

Compound	Scaffold	MCF-7 (Breast)	HepG2 (Liver)	A549 (Lung)
Gefitinib (Control)	Quinazolin-4-amine	15.6 M	4.3 M	0.027 M
Compound 4a (Oxo)	Quinazolin-2-one	22.1 M	18.5 M	> 50 M
Compound 4b (Thione)	Quinazoline-2-thione	4.8 M	6.2 M	12.4 M

Interpretation: The thione derivative (4b) demonstrates superior cytotoxicity in MCF-7 cells compared to its oxo-analog (4a) and approaches the potency of clinical standards in specific contexts. This is attributed to the thione's ability to act as a "soft" base, interacting favorably with sulfur-containing residues (Cysteine) in the active site.

Part 3: Experimental Protocols

Synthesis of Quinazoline-2-thiones

Methodology: The most robust route utilizes the cyclization of anthranilic acid derivatives with isothiocyanates, ensuring high regioselectivity.

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Protocol:

- Reactants: Mix Anthranilic acid (1.0 eq) with the appropriate Isothiocyanate (R-NCS, 1.1 eq) in Ethanol.
- Catalysis: Add Triethylamine (

  , 2-3 drops) as a base catalyst.
- Reflux: Heat the mixture under reflux for 4–6 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
- Isolation: Cool the reaction mixture to room temperature. Pour onto crushed ice/water.
- Purification: Filter the precipitated solid. Recrystallize from Ethanol/DMF to obtain the pure 3-substituted-2-thioxo-2,3-dihydroquinazolin-4(1H)-one.

Biological Assay Workflow (MTT Cytotoxicity)

To validate the SAR claims, the following self-validating workflow is recommended.

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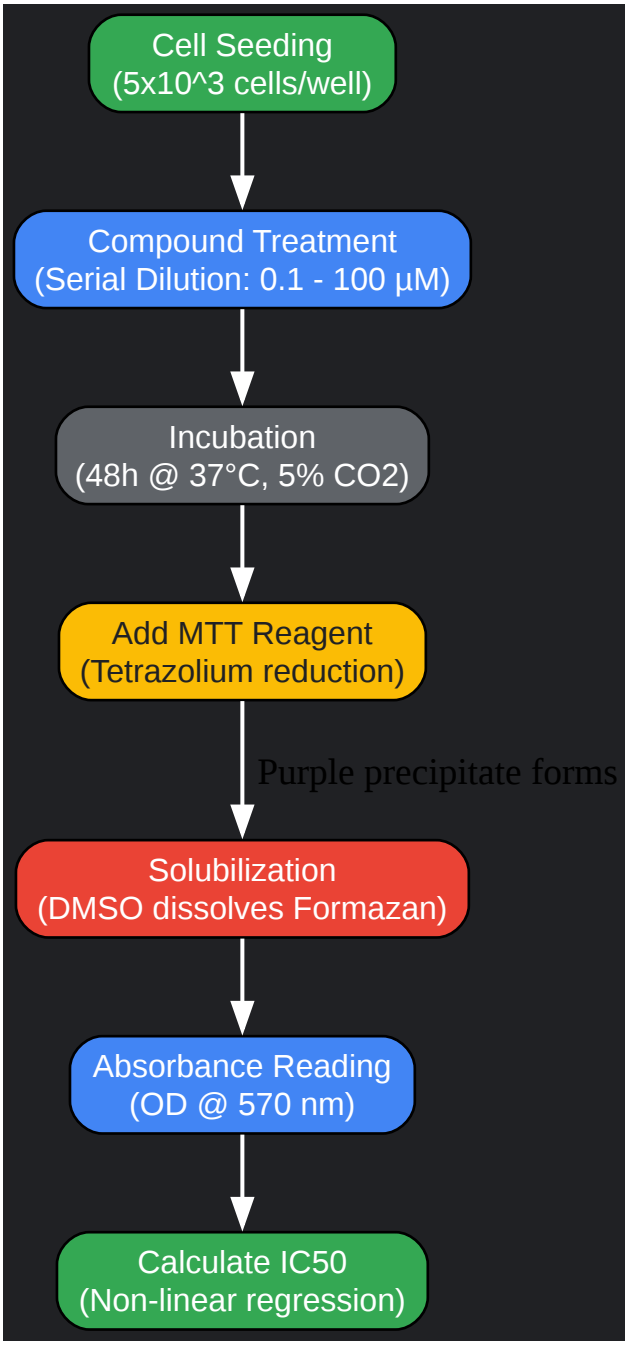

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Figure 2: Standardized MTT Assay Workflow for evaluating antiproliferative activity.

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